

# Diisobutyl malonate CAS number and identifiers

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## Compound of Interest

Compound Name: *Diisobutyl malonate*

Cat. No.: *B1623146*

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## In-depth Technical Guide to **Diisobutyl Malonate**

This technical guide provides a comprehensive overview of **Diisobutyl Malonate**, focusing on its chemical identifiers, physical and chemical properties, and methodologies for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical Identifiers and Nomenclature

**Diisobutyl malonate** is the di-ester of malonic acid and isobutanol. It is crucial to distinguish it from its isomers, such as diethyl isobutylmalonate, where an isobutyl group is attached to the  $\alpha$ -carbon of the malonic ester.

A summary of the primary identifiers for **diisobutyl malonate** is presented in Table 1.

Table 1: Chemical Identifiers for **Diisobutyl Malonate**[\[1\]](#)

Identifier	Value
CAS Number	50780-99-9
IUPAC Name	Propanedioic acid, diisobutyl ester
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>4</sub>
Molecular Weight	216.27 g/mol
InChI Key	SWBJZPDGKVYSLT-UHFFFAOYSA-N
Synonyms	Malonic acid, diisobutyl ester

## Physicochemical Properties

Detailed experimental data on the physicochemical properties of **diisobutyl malonate** (CAS 50780-99-9) is not extensively available in public literature. However, properties can be estimated based on its structure and by comparison with structurally similar compounds like dibutyl malonate (CAS 1190-39-2), which shares the same molecular formula.[\[2\]](#)[\[3\]](#)

Table 2: Physicochemical Properties of **Diisobutyl Malonate** and Related Compounds

Property	Diisobutyl Malonate (CAS 50780-99-9)	Dibutyl Malonate (CAS 1190-39-2)
Appearance	Colorless liquid (presumed)	Colorless liquid
Boiling Point	Data not available	78°C @ 20mmHg <a href="#">[2]</a>
Melting Point	Data not available	-83°C <a href="#">[2]</a>
Density	Data not available	1 g/cm <sup>3</sup> <a href="#">[2]</a>
Refractive Index	Data not available	1.4250-1.4280 <a href="#">[2]</a>
Solubility	Insoluble in water (presumed)	Insoluble in water

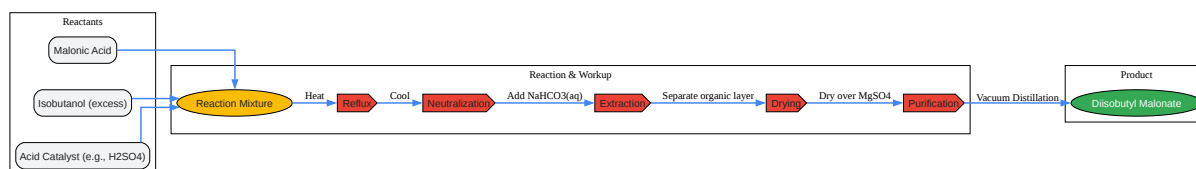
## Synthesis Protocols

A general and robust method for the synthesis of dialkyl malonates is the Fischer esterification of malonic acid with the corresponding alcohol in the presence of an acid catalyst.

## General Esterification Protocol for Diisobutyl Malonate

This protocol is a generalized procedure based on standard esterification methods.

### Workflow for Diisobutyl Malonate Synthesis



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Caption: General workflow for the synthesis of **diisobutyl malonate**.

#### Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine malonic acid (1 equivalent), isobutanol (2.5-3 equivalents), and a catalytic amount of a strong acid (e.g., sulfuric acid or p-toluenesulfonic acid). A solvent such as toluene can be used to aid in the azeotropic removal of water.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction is removed azeotropically using the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC) or by the amount of water collected.

- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst with a mild base, such as a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel and wash with water and brine. Separate the organic layer.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude **diisobutyl malonate** by vacuum distillation to obtain the final product.

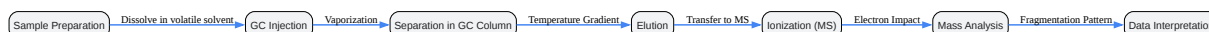
## Analytical Protocols

Standard analytical techniques can be employed to characterize **diisobutyl malonate** and assess its purity.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the analysis of volatile compounds like **diisobutyl malonate**. The NIST Chemistry WebBook indicates the availability of gas chromatography data for this compound.<sup>[1]</sup>

#### Logical Workflow for GC-MS Analysis



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Caption: Workflow for the GC-MS analysis of **diisobutyl malonate**.

#### Methodology:

- **Sample Preparation:** Prepare a dilute solution of **diisobutyl malonate** in a volatile solvent (e.g., dichloromethane or ethyl acetate).
- **GC Conditions (Typical):**

- Column: A non-polar capillary column (e.g., DB-5ms).
- Injector Temperature: 250 °C.
- Oven Program: Start at a suitable initial temperature (e.g., 80 °C), hold for a few minutes, then ramp up to a final temperature (e.g., 280 °C).
- Carrier Gas: Helium.
- MS Conditions (Typical):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 300.

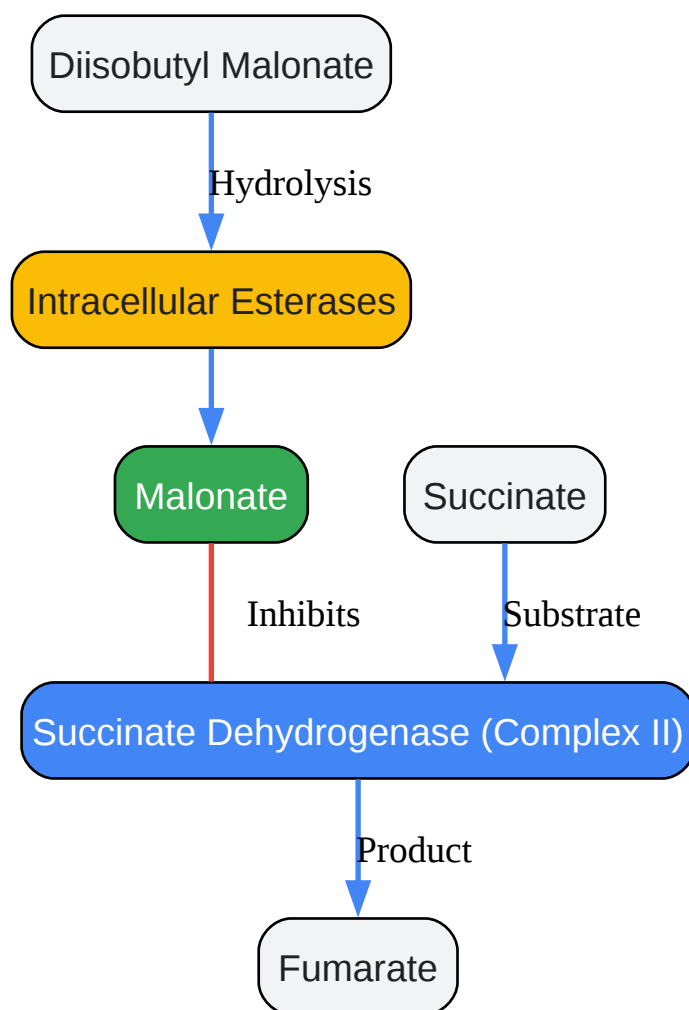
## Applications in Drug Development and Research

While specific applications of **diisobutyl malonate** (CAS 50780-99-9) in drug development are not well-documented, malonic acid esters, in general, are important intermediates in the synthesis of a wide range of pharmaceuticals.<sup>[4][5]</sup> They are precursors to barbiturates, non-steroidal anti-inflammatory drugs (NSAIDs), and various other bioactive molecules.<sup>[4]</sup> The isobutyl ester groups can influence the compound's solubility, lipophilicity, and metabolic stability, which are critical parameters in drug design. The general reactivity of the active methylene group in malonic esters allows for various chemical modifications to build complex molecular architectures.

## Signaling Pathways

There is no direct evidence in the reviewed literature linking **diisobutyl malonate** to specific signaling pathways. However, malonate itself is a well-known competitive inhibitor of succinate dehydrogenase (Complex II) in the mitochondrial electron transport chain. Esterified forms of malonate, like **diisobutyl malonate**, can act as pro-drugs that deliver malonate into cells, where it can then exert its inhibitory effects on cellular metabolism.

### Inhibitory Action of Malonate on Succinate Dehydrogenase



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Caption: Conceptual pathway of **diisobutyl malonate** as a pro-drug to inhibit succinate dehydrogenase.

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